

Proper Disposal Procedures for 2-Chloro-1-dodecene

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Compound of Interest

Compound Name: 2-Chloro-1-dodecene

CAS No.: 93342-75-7

Cat. No.: B1610641

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CAS Number: 93342-75-7 Formula: $C_{12}H_{23}Cl$ Physical State: Liquid (Lipophilic) Hazard Class: Irritant, Aquatic Toxicity, Combustible (High Flash Point)

Executive Summary: The "Why" Behind the Protocol

Effective disposal of **2-Chloro-1-dodecene** requires strict adherence to Halogenated Waste protocols. Unlike standard organic solvents (e.g., acetone, hexane), chlorinated alkenes produce corrosive hydrogen chloride (HCl) and potentially toxic dioxins upon combustion.

The Critical Rule: NEVER dispose of **2-Chloro-1-dodecene** in "General Organic" or "Non-Halogenated" waste streams. Doing so contaminates fuel-blending stocks, damages standard incineration infrastructure, and violates EPA/RCRA compliance, potentially leading to severe fines.

Waste Characterization & Segregation

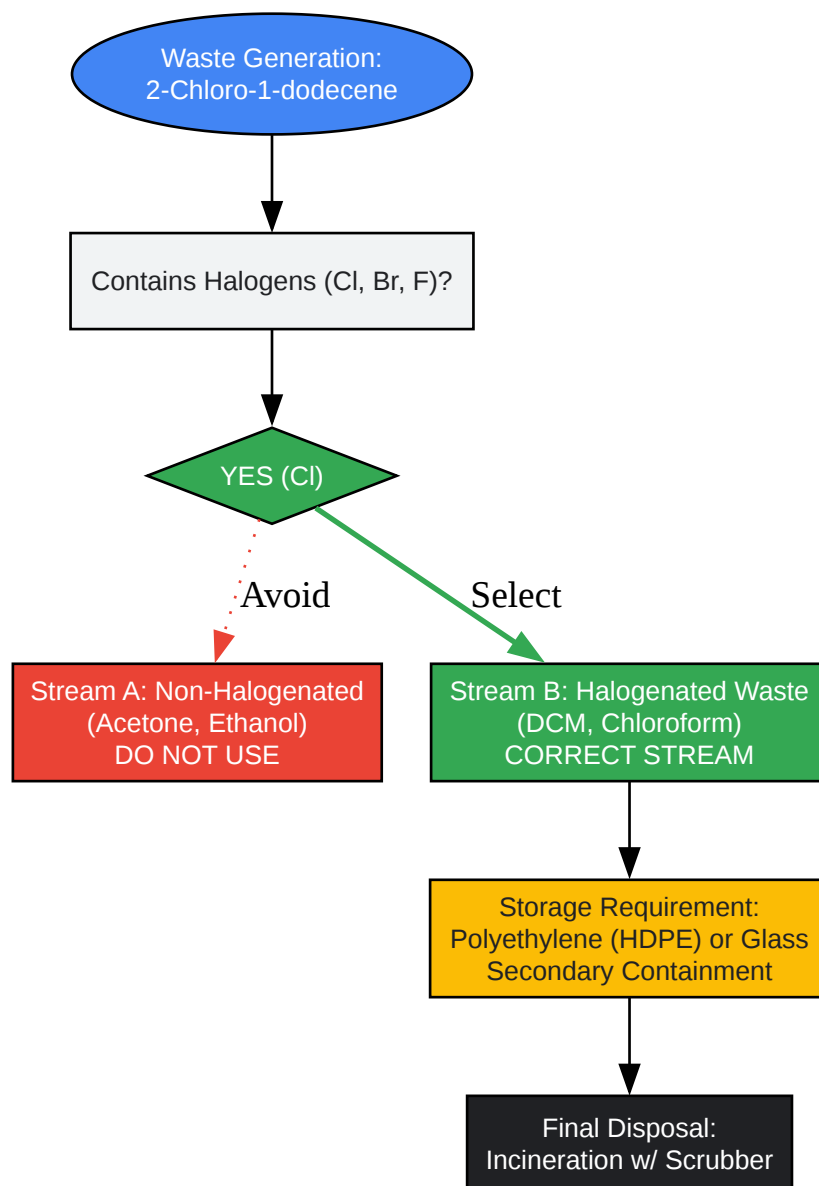
Before handling, you must categorize this chemical correctly to ensure it enters the correct destruction pathway (High-Temperature Incineration with Acid Gas Scrubbing).

Chemical Profile & Compatibility Table^{[1][2]}

Property	Value/Status	Operational Implication
Flash Point	>76°C (Estimated)	Combustible, not Flammable. [1] Note: While likely above the RCRA D001 cutoff (60°C), it must still be managed as hazardous chemical waste.
Water Solubility	Negligible (Lipophilic)	Do NOT attempt to dilute or flush down drains. It will float and coat pipes.
Reactivity	Stable	Compatible with other halogenated solvents (DCM, Chloroform).
Incompatibility	Strong Oxidizers, Strong Bases	Segregate from nitric acid, perchlorates, and alkali metals to prevent exothermic reactions.

Segregation Logic (Decision Pathway)

The following diagram illustrates the decision logic for segregating **2-Chloro-1-dodecene** in a multi-waste laboratory environment.



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Figure 1: Waste segregation workflow ensuring **2-Chloro-1-dodecene** enters the Halogenated Waste stream.

Step-by-Step Disposal Protocol

Phase 1: Preparation

- PPE Selection: Wear nitrile gloves (double-gloving recommended for halogenated organics), safety goggles, and a flame-resistant lab coat.

- Container Selection: Use High-Density Polyethylene (HDPE) or Amber Glass containers.
 - Why? Chlorinated compounds can sometimes swell low-density plastics over time. HDPE provides excellent chemical resistance.
- Labeling: Immediately attach a hazardous waste tag.
 - Constituents: Write "**2-Chloro-1-dodecene**" (do not use abbreviations).
 - Hazard Checkboxes: Mark "Toxic" and "Irritant".

Phase 2: Collection & Transfer

- Fume Hood Operation: Perform all transfers inside a certified fume hood to capture any volatile organic vapors.
- Bulking: You may combine this waste with other compatible halogenated solvents (e.g., Dichloromethane, Chloroform, Chlorobenzene).
 - Warning: Do not fill containers >90% full. Leave headspace for thermal expansion.
- Secondary Containment: Place the waste container in a polyethylene tray to capture drips or catastrophic failure.

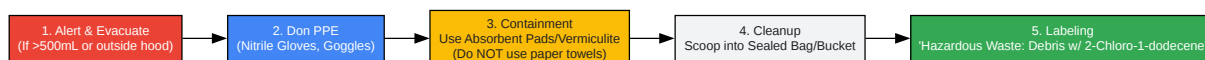
Phase 3: Final Handoff

- Seal Check: Ensure the cap is screw-tight. Parafilm is not a primary seal.
- Manifesting: When requesting pickup from your EHS (Environmental Health & Safety) department, explicitly list the halogen content.
 - EHS Note: This allows the disposal vendor to route the drum to a facility equipped with Rotary Kiln Incineration capable of neutralizing HCl gas.

Emergency Procedures: Spill Response

If a spill occurs, immediate containment is vital to prevent aquatic contamination.

Spill Response Workflow:



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Figure 2: Immediate response protocol for **2-Chloro-1-dodecene** spills.

Critical Note on Absorbents: Use inert absorbents like Vermiculite, Sand, or Polypropylene Pads. Avoid combustible materials (sawdust) if possible, although the high flash point makes this less critical than with lower molecular weight solvents.

Regulatory Compliance & References

RCRA Classification (USA): While **2-Chloro-1-dodecene** is not explicitly "Listed" (F, K, P, U lists) by its specific CAS, it must be managed as a Characteristic Hazardous Waste if it exhibits toxicity or is mixed with listed solvents (like Methylene Chloride, F002).

- Best Practice: Manage as Non-RCRA Regulated Hazardous Waste (if pure) or RCRA Hazardous Waste (if mixed), but always utilize the Halogenated stream.

References

- PubChem. (n.d.). **2-Chloro-1-dodecene** Compound Summary. National Library of Medicine. Retrieved from [[Link](#)] (Note: Link directs to compound summary or closest isomer if specific CAS page is generated).
- EPA. (2024). Resource Conservation and Recovery Act (RCRA) Regulations. Retrieved from [[Link](#)]

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Sources

- 1. 1-Dodecene | 112-41-4 | TCI AMERICA [tcichemicals.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for 2-Chloro-1-dodecene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1610641/docs#proper-disposal-procedures-for-2-chloro-1-dodecene]

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